

Commercial Availability and Technical Guide to 1,5-Dimethoxypentane

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Compound of Interest

Compound Name: 1,5-Dimethoxypentane

Cat. No.: B089389

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **1,5-dimethoxypentane**. Additionally, it outlines a representative synthesis methodology and general purification and quality control protocols relevant to its use in a research and development setting.

Commercial Availability and Suppliers

1,5-Dimethoxypentane is readily available from a number of chemical suppliers catering to the research and pharmaceutical industries. It is typically offered in various purities and quantities, suitable for laboratory-scale synthesis and other specialized applications. The primary use of this compound is as a specialty solvent or a building block in organic synthesis.

Below is a summary of prominent suppliers and their available product specifications.

Table 1: Commercial Suppliers of 1,5-Dimethoxypentane

Supplier	Product Code/CAS No.	Purity	Available Quantities	Notes
TCI America	D2857 / 111-89-7	>97.0% (GC)[1]	5g, 25g	For laboratory use only.[2]
Wychem	D315 / 111-89-7	Not specified	Inquiry required	Used in pharmaceutical and electronics applications.[3]
Santa Cruz Biotechnology	sc-239108 / 111-89-7	Not specified	Inquiry required	For research use only.[4]
Sigma-Aldrich	544469 / 111-89-7	98%	Discontinued	This product is listed as discontinued, but historical data is available.

Table 2: Key Technical Specifications of 1,5-Dimethoxypentane

Property	Value	Source
CAS Number	111-89-7	[1][4]
Molecular Formula	C ₇ H ₁₆ O ₂	[1][4]
Molecular Weight	132.20 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid[1]	TCI
Purity (GC)	>97.0%[1]	TCI
Boiling Point	161 °C (lit.)	Sigma-Aldrich
Density	0.843 g/mL at 25 °C (lit.)	Sigma-Aldrich
Refractive Index	n ₂₀ /D 1.408 (lit.)	Sigma-Aldrich
Flash Point	60 °C (140 °F) - closed cup	Sigma-Aldrich
InChI Key	NFCBHIFOKVDBCJ-UHFFFAOYSA-N	[1]
SMILES	COCCCCCOC	[1]

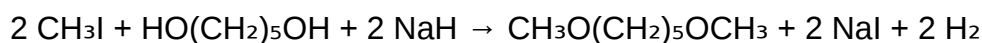
Experimental Protocols

While a specific, detailed protocol for the synthesis of **1,5-dimethoxypentane** is not readily available in the public domain, a representative procedure can be derived from the well-established Williamson ether synthesis. This method is a standard approach for the preparation of symmetrical and unsymmetrical ethers.

Representative Synthesis of 1,5-Dimethoxypentane via Williamson Ether Synthesis

This protocol is a general representation and may require optimization.

Reaction:



Materials:

- 1,5-Pentanediol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF) or dimethylformamide (DMF)
- Methyl iodide (CH₃I)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- Preparation: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (nitrogen or argon) is charged with a suspension of sodium hydride (2.2 equivalents) in anhydrous THF.
- Alkoxide Formation: A solution of 1,5-pentanediol (1.0 equivalent) in anhydrous THF is added dropwise to the stirred suspension of sodium hydride at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for 1-2 hours, or until the evolution of hydrogen gas ceases, indicating the formation of the dialkoxide.
- Ether Formation: The reaction mixture is cooled back to 0 °C, and methyl iodide (2.5 equivalents) is added dropwise. After the addition is complete, the mixture is stirred at room temperature overnight or gently refluxed for several hours to drive the reaction to completion.
- Work-up: The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The mixture is then transferred to a separatory funnel and the aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with water and brine, then dried over anhydrous magnesium sulfate.

- Purification: The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure. The crude **1,5-dimethoxypentane** is then purified by fractional distillation under atmospheric or reduced pressure.

General Purification of Ethers

Ethers are susceptible to peroxide formation upon storage, especially when exposed to air and light. It is crucial to test for and remove peroxides before use, particularly before distillation.

Materials:

- Potassium iodide (KI) solution or peroxide test strips
- Acidified ferrous sulfate solution (for peroxide removal)
- Anhydrous calcium chloride or molecular sieves (for drying)

Procedure:

- Peroxide Test: A small sample of the ether is shaken with an aqueous solution of potassium iodide. A yellow to brown color indicates the presence of peroxides. Alternatively, commercially available peroxide test strips can be used.
- Peroxide Removal (if necessary): The ether is shaken with an equal volume of a freshly prepared acidified ferrous sulfate solution. The layers are separated, and the ether is washed with water.
- Drying: The ether is dried over a suitable drying agent such as anhydrous calcium chloride or molecular sieves.
- Distillation: For high purity, the ether can be distilled from sodium metal or lithium aluminum hydride to remove residual water and peroxides. Caution: Distillation of ethers containing peroxides can lead to violent explosions.

Quality Control and Analytical Methods

The purity of **1,5-dimethoxypentane** can be assessed using standard analytical techniques.

Gas Chromatography (GC):

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5).
- Injector Temperature: 250 °C
- Detector (FID) Temperature: 280 °C
- Oven Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 200 °C.
- Carrier Gas: Helium or Nitrogen.

This method will allow for the determination of the purity of the final product and the identification of any volatile impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR and ^{13}C NMR spectroscopy can be used to confirm the structure of **1,5-dimethoxypentane** and to identify any structural isomers or impurities.

Visualizations

Sourcing and Quality Control Workflow for 1,5-Dimethoxypentane

The following diagram illustrates a logical workflow for sourcing and ensuring the quality of **1,5-dimethoxypentane** for research and development purposes.

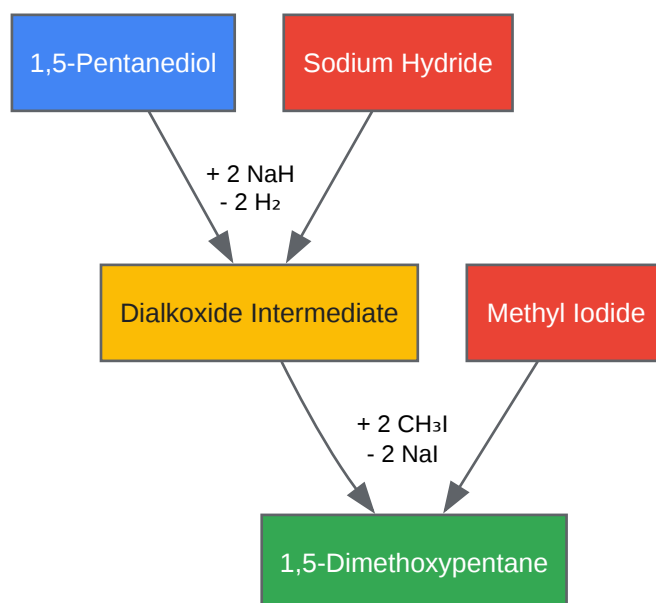


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Caption: Workflow for Sourcing and Quality Control of **1,5-Dimethoxypentane**.

Hypothetical Synthesis Pathway

The following diagram illustrates the general Williamson ether synthesis reaction for producing **1,5-dimethoxypentane** from 1,5-pentanediol.



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Caption: Williamson Ether Synthesis of **1,5-Dimethoxypentane**.

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